

Bioavailability of L-Tyrosine Disodium in In Vitro Systems: A Technical Guide

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Compound of Interest

Compound Name: *L-Tyrosine (disodium)*

Cat. No.: *B12391484*

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Executive Summary: The Solubility-Bioavailability Paradox

For drug development professionals and nutritional scientists, L-Tyrosine presents a classic physicochemical paradox. While physiologically essential as a precursor for catecholamines (dopamine, norepinephrine, epinephrine) and thyroxine, its utility in high-concentration parenteral or liquid formulations is severely limited by its poor aqueous solubility (approx. 0.45 mg/mL at pH 7).[1]

L-Tyrosine Disodium, the double sodium salt form, resolves this bottleneck by increasing aqueous solubility by over two orders of magnitude (>100 mg/mL). However, this modification introduces new variables in in vitro testing. Does the salt form alter the transport kinetics? How does the high alkalinity of the disodium salt affect Caco-2 monolayer integrity?

This guide details the mechanistic validation of L-Tyrosine Disodium bioavailability, providing self-validating protocols for determining its permeability and metabolic stability in in vitro systems.

Physicochemical Characterization & Dissociation

Kinetics

Solubility Profile

The primary driver for utilizing the disodium salt is solubility. In aqueous environments, the salt dissociates rapidly. It is critical to understand that bioavailability is determined by the free amino acid's interaction with transporters (LAT1/LAT2), not the salt form itself. The salt is merely the delivery vehicle.

Table 1: Comparative Physicochemical Properties

Parameter	L-Tyrosine (Free Base)	L-Tyrosine Disodium Salt (Dihydrate)	Impact on In Vitro Assay
CAS Number	60-18-4	122666-87-9	Specific sourcing required for regulatory compliance.
MW (g/mol)	181.19	~261.19 (Dihydrate)	Must correct molarity calculations by factor of ~1.44.
Solubility (pH 7.4)	~0.45 mg/mL	> 100 mg/mL	Salt allows "sink conditions" in dissolution testing.
Native pH (100mM)	Neutral (~5.6-7.0)	Alkaline (~10.5-11.5)	CRITICAL: Requires pH neutralization prior to cell contact.
Transport Mode	Active (LAT1/LAT2)	Active (LAT1/LAT2)	Identical once dissociated; Na+ is not a co-transporter.

Dissociation Workflow

The following diagram illustrates the chemical dissociation pathway. Note that while the salt dissolves effectively, the resulting alkalinity must be managed to prevent "pH shock" to cellular models.



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Figure 1: Dissociation and activation workflow.[1] The disodium salt yields free L-Tyrosine but requires pH neutralization to reach the zwitterionic state recognized by transporters.

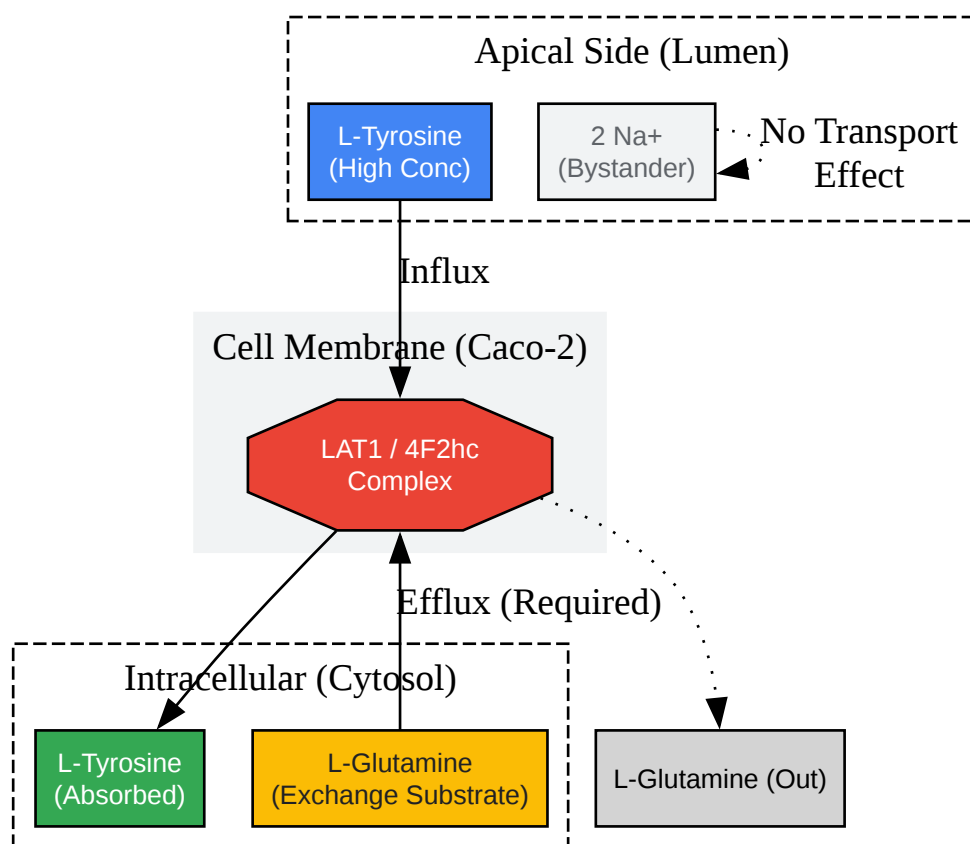
Transport Mechanism: The LAT1/LAT2 System[2]

Unlike glucose (SGLT1) or some amino acids (ASCT2), L-Tyrosine transport is Sodium-Independent. It relies on the L-type Amino Acid Transporter 1 (LAT1, SLC7A5) and LAT2 (SLC7A8).

- Mechanism: Obligate Exchanger (Antiport).
- Stoichiometry: 1 L-Tyrosine (in) : 1 Neutral Amino Acid (out).
- Implication for Disodium Salt: The two

ions released from the disodium salt do not drive the transport. They contribute only to the osmolarity of the solution. Therefore, the presence of sodium in the formulation does not mechanistically enhance uptake via the transporter itself, but the solubility allows the concentration gradient (

) required to drive the flux.



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Figure 2: LAT1 Transport Mechanism. Transport is an exchange process coupled to intracellular substrates (e.g., Glutamine), independent of the Sodium ions released by the salt.

Experimental Protocols: Caco-2 Permeability Assay

This protocol is adapted specifically for L-Tyrosine Disodium. Standard protocols often fail because they do not account for the pH shift caused by the salt, leading to monolayer toxicity or precipitation upon neutralization.

Reagents & Preparation

- Transport Buffer (HBSS): Hank's Balanced Salt Solution, pH 7.4, with 25 mM HEPES.
- Stock Solution (Critical Step):
 - Weigh L-Tyrosine Disodium Dihydrate (MW ~261.19).[2]

- Dissolve in HBSS. Note: The pH will spike to ~10.
- Titration: Slowly add 1M HCl under continuous stirring until pH reaches 7.4.
- Validation: Ensure no precipitation occurs.[3] If the concentration exceeds 0.5 mg/mL (free base equivalent), precipitation is likely. For higher concentrations, use a flow-through system or add solubility enhancers (e.g., HP- β -CD) if studying supersaturation, though this alters thermodynamics.

Caco-2 Monolayer Validation

Before applying the test compound, validate the system:

- TEER (Transepithelial Electrical Resistance): Must be > 300

.

- Lucifer Yellow Flux:

must be

cm/s to confirm tight junction integrity.

Permeability Workflow

- Equilibration: Wash cells 2x with warm HBSS (

).

- Dosing: Add pH-adjusted L-Tyrosine Disodium solution to the Apical chamber (A-to-B transport).

- Sampling: Collect 100

from the Basolateral chamber at 30, 60, 90, and 120 minutes. Replace with fresh HBSS to maintain sink conditions.

- Analysis: Quantify L-Tyrosine via HPLC-UV (274 nm) or LC-MS/MS.

Calculation of

The Apparent Permeability Coefficient (

) is calculated as:

Where:

- = Rate of permeation ().
- = Surface area of the insert ().
- = Initial concentration in the donor chamber ().

Target Reference Value: L-Tyrosine (free base) typically exhibits moderate permeability (cm/s) due to active transport saturation.

Safety & Metabolic Stability

Cytotoxicity (MTT Assay)

High concentrations of disodium salt can increase osmolarity.

- Protocol: Incubate Caco-2 cells with varying concentrations (0.1 - 10 mM) of the pH-adjusted salt for 24 hours.
- Threshold: Viability should remain >90% relative to control. Significant toxicity suggests hyperosmolarity or improper pH adjustment.

Metabolic Stability (Microsomal)

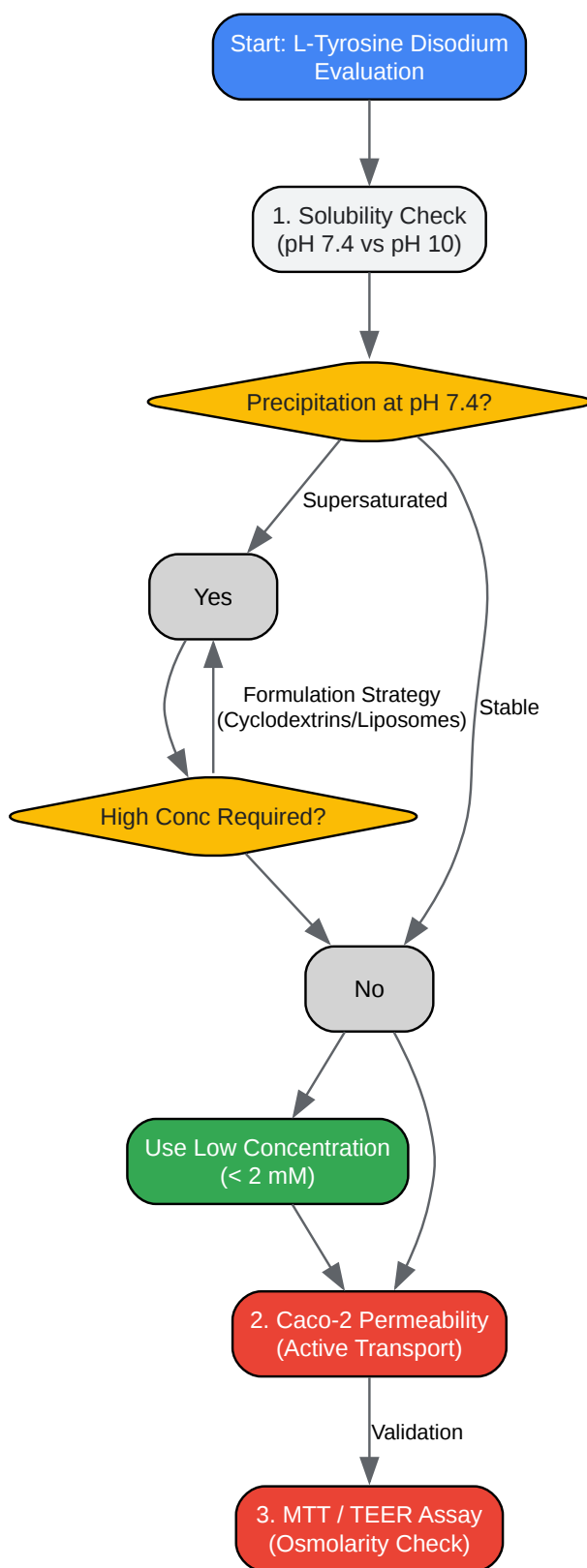
While L-Tyrosine is stable, the disodium salt is often used in prodrug synthesis or complex formulations.

- Assay: Incubate with Liver Microsomes (Human/Rat) + NADPH.

- Observation: L-Tyrosine itself is not extensively metabolized by CYP450s but is a substrate for transaminases. The salt form dissociates immediately; thus, metabolic stability profiles should match the free amino acid.

Diagrammatic Decision Tree for Assay Selection

Use this workflow to determine the appropriate assay based on your formulation stage.



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Figure 3: Experimental Decision Tree. Ensures that physical limitations (precipitation) are addressed before biological testing.

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